

Technical Guide: *tert*-Butyl (1-acetylpiperidin-4-yl)carbamate

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Compound of Interest

Compound Name: *tert*-Butyl (1-acetylpiperidin-4-yl)carbamate

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Introduction

***tert*-Butyl (1-acetylpiperidin-4-yl)carbamate** is a chemical compound frequently utilized as a building block and intermediate in the synthesis of more complex molecules, particularly in the field of medicinal chemistry and drug development. Its structure incorporates a piperidine ring, an acetyl group, and a *tert*-butyloxycarbonyl (Boc) protecting group. This combination of functional groups makes it a versatile reagent for introducing a substituted piperidine moiety in a protected form, which can be deprotected in later synthetic steps.

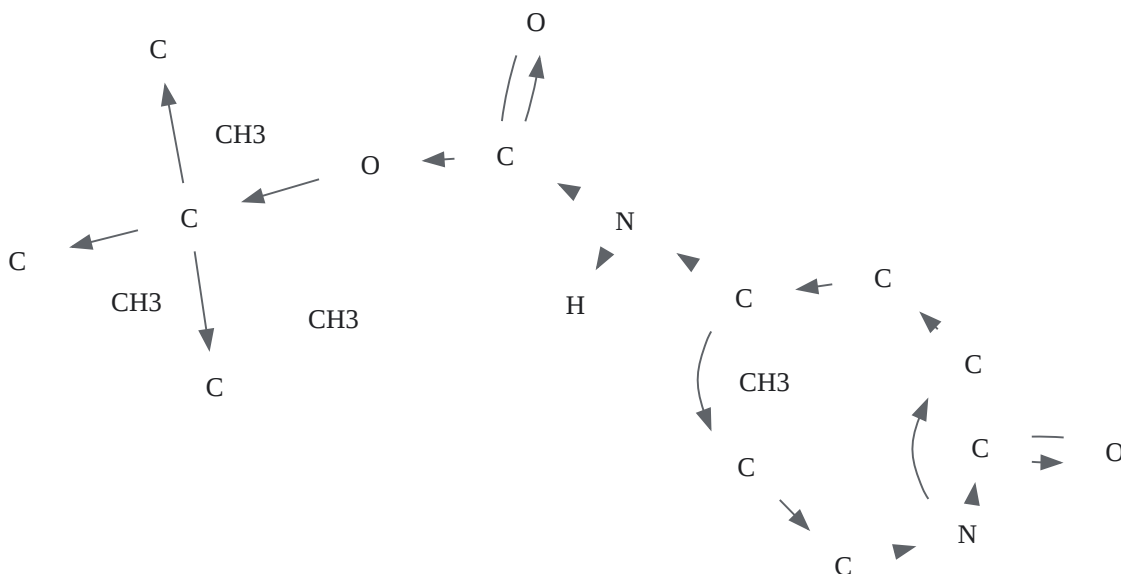
Chemical Properties and Data

This section summarizes the key physicochemical properties of ***tert*-Butyl (1-acetylpiperidin-4-yl)carbamate**.

Property	Value	Reference
Molecular Weight	242.31 g/mol	[1][2]
Molecular Formula	C ₁₂ H ₂₂ N ₂ O ₃	[1][2]
IUPAC Name	tert-butyl N-(1-acetylpiperidin-4-yl)carbamate	[1][2]
CAS Number	283167-28-2	[1]
Canonical SMILES	<chem>CC(=O)N1CCC(CC1)NC(=O)OC(C)(C)C</chem>	[2]
Predicted Density	1.08±0.1 g/cm ³	[3]
Predicted Boiling Point	392.9±31.0 °C	[3]
Synonyms	1-Acetyl-4-Bocamino-piperidine, tert-butyl N-(1-acetyl-4-piperidyl)carbamate	[1][2]

Molecular Structure

The structure of **tert-Butyl (1-acetylpiperidin-4-yl)carbamate** is key to its utility in organic synthesis.



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Caption: 2D structure of **tert-Butyl (1-acetylpiperidin-4-yl)carbamate**.

Experimental Protocols

The following are generalized experimental protocols relevant to the synthesis and analysis of **tert-Butyl (1-acetylpiperidin-4-yl)carbamate** and similar compounds.

Synthesis

A common synthetic route involves a multi-step process:

- **Starting Material Preparation:** The synthesis typically begins with a commercially available piperidine derivative, such as 4-aminopiperidine.
- **Acetylation:** The piperidine nitrogen is acetylated. This is often achieved by reacting the starting material with an acetylating agent like acetic anhydride or acetyl chloride in the presence of a base.

- **Boc Protection:** The primary amine at the 4-position is then protected with a tert-butyloxycarbonyl (Boc) group. This is commonly carried out using di-tert-butyl dicarbonate (Boc_2O) and a suitable base, such as triethylamine or sodium bicarbonate, in a solvent like dichloromethane or tetrahydrofuran.
- **Purification:** The final product is typically purified by techniques such as recrystallization or column chromatography on silica gel.

Analytical Characterization

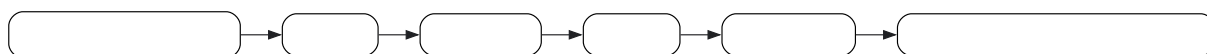
To confirm the identity and purity of the synthesized compound, a variety of analytical techniques are employed.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ^1H NMR: The proton NMR spectrum is used to confirm the presence of key structural features. Characteristic signals would include those for the tert-butyl group (a singlet around 1.4 ppm), the acetyl methyl group (a singlet around 2.1 ppm), the piperidine ring protons (multiplets in the 1.2-4.0 ppm region), and the carbamate NH proton (a broad singlet).
 - ^{13}C NMR: The carbon NMR spectrum provides information on the carbon framework. Expected signals would include the carbonyl carbons of the acetyl and carbamate groups (typically in the 155-170 ppm range), the quaternary carbon and methyl carbons of the tert-butyl group, and the carbons of the piperidine ring.
- **Mass Spectrometry (MS):**
 - **Electrospray Ionization (ESI):** This is a common ionization technique for this type of molecule. In positive ion mode, the protonated molecule $[\text{M}+\text{H}]^+$ would be expected. Fragmentation patterns can also provide structural information.
- **High-Performance Liquid Chromatography (HPLC):**
 - **Reversed-Phase HPLC:** A C18 column is typically used with a mobile phase gradient of water and an organic solvent (e.g., acetonitrile or methanol), often with an additive like formic acid or trifluoroacetic acid. Detection can be achieved using a UV detector,

although the chromophore in this molecule is not particularly strong, or a more universal detector like an Evaporative Light Scattering Detector (ELSD) or a mass spectrometer.

Logical Workflow for Synthesis and Analysis

The following diagram illustrates a typical workflow for the synthesis and subsequent analysis of **tert-Butyl (1-acetylpiperidin-4-yl)carbamate**.



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Caption: Synthetic and analytical workflow.

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